

DosatiLink-1: Quantitative Data Summary

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: DosatiLink-1

Cat. No.: S12863473

Get Quote

The table below summarizes the core quantitative data available for **DosatiLink-1** from the search results [1].

Property	Value
Name	DosatiLink-1
CAS Number	2941512-37-2
Molecular Formula	C ₆₉ H ₉₃ Cl ₂ F ₂ N ₁₃ O ₁₇ S
Molar Mass	1517.52 g/mol
Primary Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor
Storage & Transport	Store as per Certificate of Analysis; transport at room temperature in continental US
Intended Use	For research use only, not for human use.

Biological Context & Signaling Pathways

DosatiLink-1 is characterized as an inhibitor of the **Abelson murine leukemia (ABL) enzyme** [1]. ABL is a critical component in cell signaling networks.

Signaling pathways like the **MAPK/ERK pathway** are fundamental to how cells interpret signals and initiate responses, such as growth and differentiation [2]. The ERK pathway, for instance, transmits signals through a cascade of phosphorylation events [2]. Inhibiting a key enzyme like ABL can therefore have a significant impact on these carefully regulated cellular processes.

Experimental Protocols for Key Techniques

While a specific protocol for using **DosatiLink-1** is not provided, the following detailed methodologies for common laboratory techniques are highly relevant for researchers in this field.

SDS-PAGE Protocol [3]

This protocol is used to separate proteins by molecular weight, a common step in analyzing the effects of kinase inhibitors.

- **Objective:** To separate protein samples via SDS-PAGE gel electrophoresis.
- **Materials:**
 - **2x Loading Buffer:** 100 mM Tris-Cl pH 6.8, 4% SDS, 0.2% bromophenol blue, 20% glycerol, 200 mM DTT (add before use).
 - **5x Running Buffer:** 25 mM Tris, 250 mM glycine pH 8.3, 0.1% SDS.
 - **Coomassie Stain (1L):** 2.5 g Coomassie dye, 500 ml methanol, 400 ml water, 100 ml glacial acetic acid.
 - **Destain (1L):** 500 ml methanol, 400 ml water, 100 ml glacial acetic acid.
 - **Gel Solutions:** 30% Protogel (37:1), 1.5M Tris pH 8.8, 1M Tris pH 6.8, water, 10% APS, TEMED.
- **Methodology:**
 - **Gel Preparation:** Assemble gel plates and caster. Prepare resolving and stacking gel solutions according to desired acrylamide percentage (e.g., 8%, 10%, 12%). Pour resolving gel, overlay with N-butanol, and wait 20 minutes to polymerize. Pour off butanol, rinse with water, add stacking gel, and insert well comb.
 - **Sample Preparation:** Dilute protein samples with 2x loading buffer. Boil samples at 95°C for 5 minutes.
 - **Electrophoresis:** Clip gel into apparatus, fill with 1x running buffer. Load samples and molecular weight marker. Run at 10-15 amps until samples enter resolving gel, then increase to 20-25 amps until dye front reaches the bottom.

- **Staining & Visualization:** Incubate gel in Coomassie stain (overnight on a rocker or with microwave-assisted heating). Destain for 3-4 hours or overnight until background is clear. Image the gel.

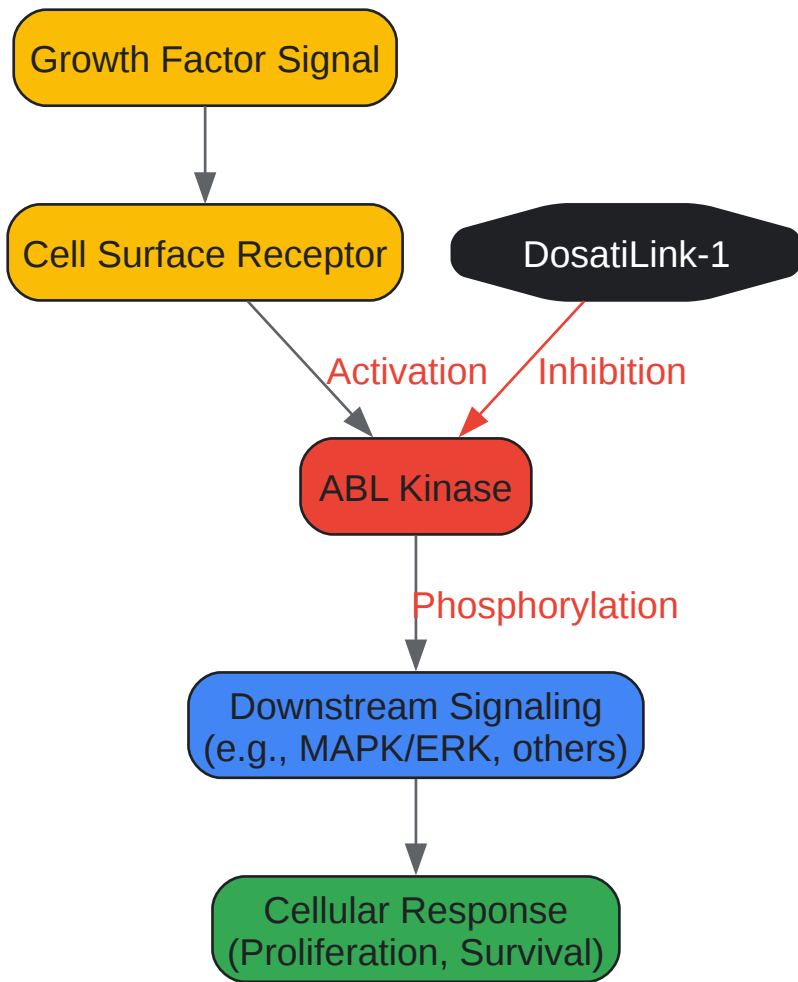
Protocol Representation with SIRO Model [4]

For standardized reporting of experimental procedures, the **Sample, Instrument, Reagent, Objective (SIRO)** model provides a minimal information framework.

- **Sample:** e.g., Tumor tissue, cell lysate.
- **Instrument:** e.g., Gel electrophoresis apparatus, power supply.
- **Reagent:** e.g., **DosatiLink-1**, acrylamide, Tris, SDS.
- **Objective:** e.g., "To analyze the effect of **DosatiLink-1** on ABL kinase autophosphorylation."

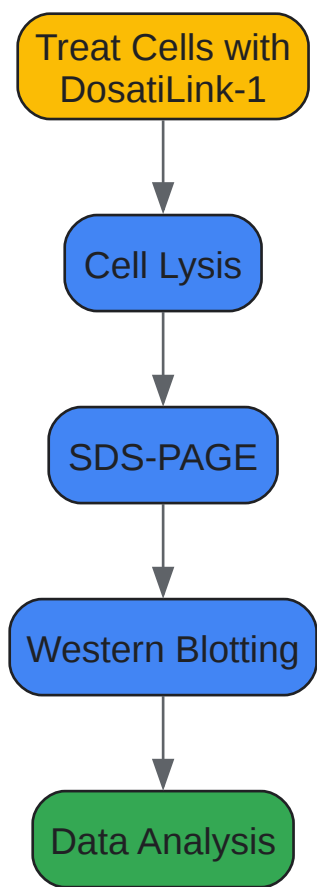
Visualizing Signaling and Experimental Workflows

The following diagrams, defined using the DOT language [5], illustrate the core concepts of signaling pathways and a generalized experimental workflow involving **DosatiLink-1**.



[Click to download full resolution via product page](#)

DosatiLink-1 inhibits ABL kinase activity to block signaling cascade [1] [2].



Click to download full resolution via product page

General workflow for analyzing **DosatiLink-1** effects on protein signaling [3].

Suggestions for Further Research

The information available online about **DosatiLink-1** is currently limited. To gather the depth of information required for a full whitepaper, I suggest you:

- **Consult the Primary Reference:** The key source cited for **DosatiLink-1** is a 2023 article by Robert B. Kargbo in *ACS Medicinal Chemistry Letters* titled "Expanding the Chemical Space: New Approach to Cell-Permeable Drugs" [1]. Accessing this paper is essential.
- **Search Specialized Databases:** Look for more details on chemical vendor websites, in patent filings, or in specialized pharmacological databases that may have more comprehensive profiles.
- **Refine Your Search:** Use specific terms like "ABL kinase inhibitor experimental protocol" or "**DosatiLink-1** synthesis" to find more detailed methodological information.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]
2. as linear transmitters | eLife Signaling pathways [elifesciences.org]
3. Keating: Experimental :SDS-PAGE - OpenWetWare Protocols [openwetware.org]
4. Using semantics for representing experimental | Journal of... protocols [jbiomedsem.biomedcentral.com]
5. DOT Language [graphviz.org]

To cite this document: Smolecule. [DosatiLink-1: Quantitative Data Summary]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12863473#dosatilink-1-molar-mass-1517-52>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com